

2-(2-Chlorophenoxy)ethanamine hydrochloride

CAS number lookup

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *2-(2-Chlorophenoxy)ethanamine
hydrochloride*

Cat. No.: *B1591269*

[Get Quote](#)

An In-depth Technical Guide to **2-(2-Chlorophenoxy)ethanamine Hydrochloride**

Abstract

This technical guide provides a comprehensive overview of **2-(2-Chlorophenoxy)ethanamine hydrochloride**, a significant chemical intermediate in the pharmaceutical and agrochemical industries. The document details the compound's chemical and physical properties, outlines a probable synthetic pathway, presents a robust analytical methodology for purity and quantification, discusses its applications, and provides critical safety and handling protocols. This guide is intended for researchers, chemists, and drug development professionals, offering expert insights into the practical and theoretical aspects of working with this compound.

Introduction: A Versatile Phenoxy-Alkylamine Intermediate

2-(2-Chlorophenoxy)ethanamine hydrochloride is an organic salt belonging to the phenoxy-alkylamine class of compounds. Its structure, featuring a chlorinated aromatic ring linked via an ether bridge to an ethylamine group, makes it a valuable building block in organic synthesis. The presence of the ortho-chlorine atom on the phenyl ring influences the molecule's electronic properties and steric profile, which can be strategically utilized to modulate the biological activity of derivative compounds. This guide synthesizes available technical data to serve as a definitive resource for laboratory and industrial applications involving this compound.

Compound Identification and Physicochemical Properties

Accurate identification is the foundation of all chemical research. The primary identifiers and key properties for 2-(2-Chlorophenoxy)ethanamine and its hydrochloride salt are summarized below. While a specific CAS Number for the hydrochloride salt is not consistently cited, the CAS Number for the free base is well-established.

Property	Value	Source
Chemical Name	2-(2-Chlorophenoxy)ethanamine hydrochloride	N/A
Synonyms	2-(2-Chlorophenoxy)ethylamine HCl	N/A
CAS Number (Free Base)	26378-53-0	[1]
Molecular Formula	C ₈ H ₁₀ ClNO · HCl (or C ₈ H ₁₁ Cl ₂ NO)	[2]
Molecular Weight	208.09 g/mol	[3]
Appearance	Likely a white to off-white crystalline solid	[3][4]
Melting Point	212 - 214 °C (for a related compound)	
Solubility	Soluble in water	[2]

Note: Some data points are inferred from closely related structures due to limited specific data for the title compound.

Synthesis and Manufacturing Pathway

The synthesis of **2-(2-Chlorophenoxy)ethanamine hydrochloride** is typically achieved through a multi-step process. A common and logical approach is the Williamson ether synthesis, which is a robust and well-understood reaction in organic chemistry.

Rationale for Synthetic Strategy

The Williamson ether synthesis is selected for its efficiency in forming the crucial ether linkage between the 2-chlorophenol and the ethylamine sidechain. The strategy involves reacting the sodium salt of 2-chlorophenol with a suitably protected 2-chloroethylamine or a similar two-carbon synthon. The use of a protecting group on the amine is critical to prevent its reaction as a nucleophile, which would lead to undesired side products. The final step involves deprotection (if necessary) and salt formation with hydrochloric acid to yield the stable, crystalline hydrochloride product.

Detailed Synthesis Protocol

Step 1: Formation of Sodium 2-Chlorophenoxide

- To a stirred solution of 2-chlorophenol in a suitable anhydrous solvent (e.g., Tetrahydrofuran - THF), add one molar equivalent of a strong base like sodium hydride (NaH) at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour. The evolution of hydrogen gas indicates the formation of the sodium salt.

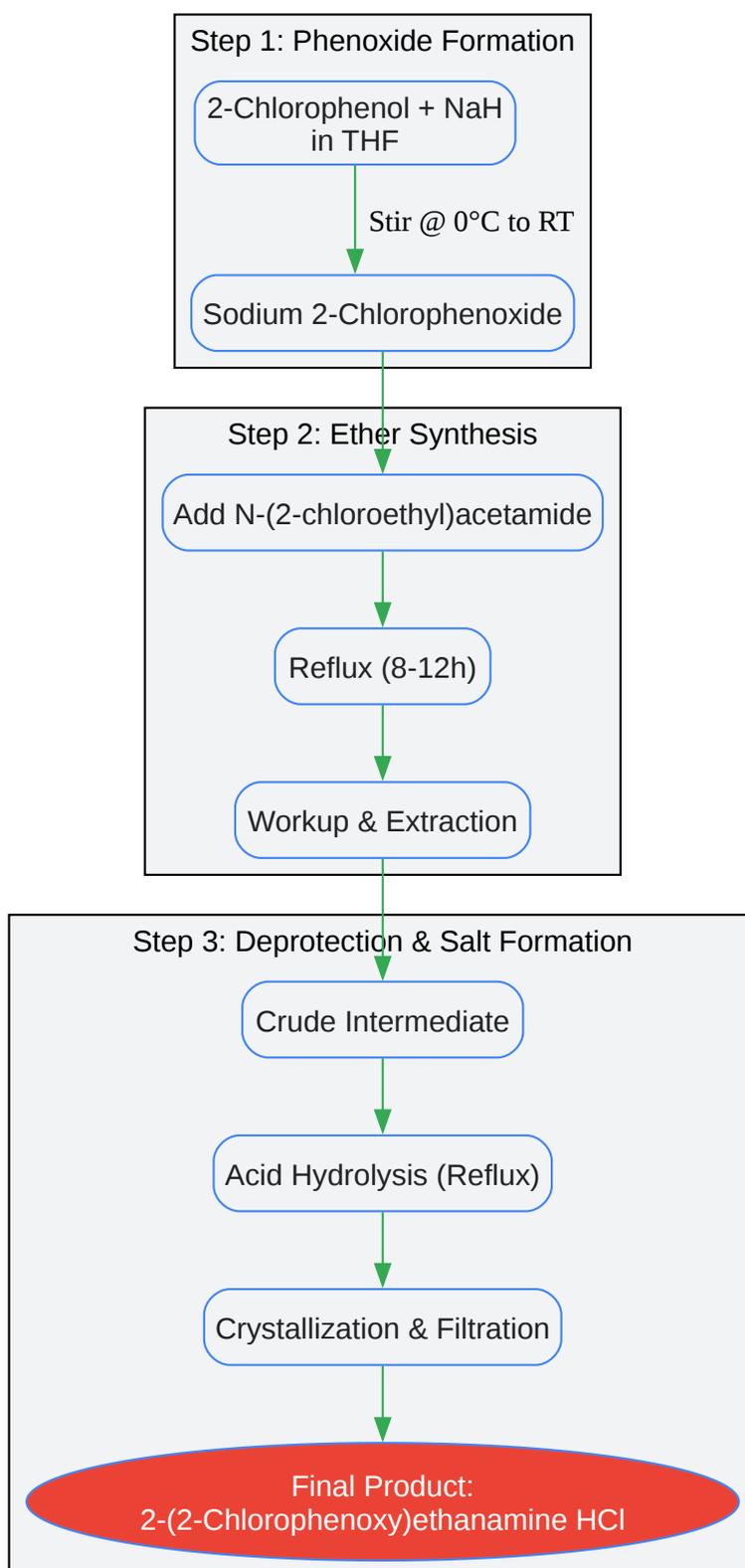
Step 2: Williamson Ether Synthesis

- Add one equivalent of a protected 2-haloethylamine, such as N-(2-chloroethyl)acetamide, to the solution of sodium 2-chlorophenoxide.
- Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically complete within 8-12 hours.
- Cool the reaction mixture, quench with water, and extract the product with an organic solvent like ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

Step 3: Deprotection and Hydrochloride Salt Formation

- Dissolve the crude protected intermediate in a mixture of aqueous hydrochloric acid (e.g., 6M HCl).

- Heat the mixture to reflux for 4-6 hours to hydrolyze the acetamide protecting group.
- Cool the solution to 0-5 °C to crystallize the **2-(2-Chlorophenoxy)ethanamine hydrochloride** product.
- Collect the solid product by filtration, wash with cold diethyl ether, and dry under vacuum.



[Click to download full resolution via product page](#)

Fig 1. Synthetic workflow for 2-(2-Chlorophenoxy)ethanamine HCl.

Analytical Methodologies

To ensure the identity, purity, and quality of the synthesized compound, a validated analytical method is essential. High-Performance Liquid Chromatography (HPLC) is the method of choice due to its precision, sensitivity, and robustness.

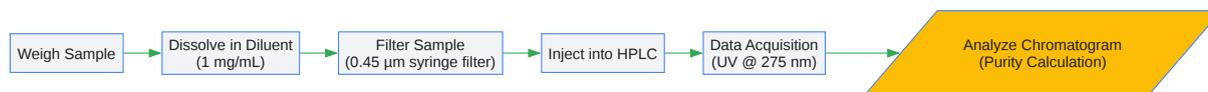
Rationale for HPLC Method

An HPLC method coupled with a UV detector is ideal for analyzing **2-(2-Chlorophenoxy)ethanamine hydrochloride**. The aromatic ring provides a strong chromophore, allowing for sensitive detection at wavelengths around 270-280 nm. A reverse-phase C18 column is suitable for separating the polar analyte from non-polar impurities. An acidic mobile phase is used to ensure the amine is protonated, leading to sharp, symmetrical peaks.

HPLC Protocol for Purity Analysis

- Instrumentation: HPLC system with a UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 3.5 μ m).^[5]
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: Start at 10% B, ramp to 90% B over 10 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 275 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Accurately weigh ~10 mg of the compound and dissolve in 10 mL of a 50:50 mixture of Mobile Phase A and B to create a 1 mg/mL stock solution. Further dilute as necessary.

Self-Validation: The method's validity is confirmed by running a blank (diluent only) to establish the baseline, a known standard to determine the retention time, and the sample. Purity is calculated based on the area percentage of the main peak relative to all other peaks.



[Click to download full resolution via product page](#)

Fig 2. Analytical workflow for HPLC purity determination.

Applications and Field Insights

2-(2-Chlorophenoxy)ethanamine hydrochloride is primarily utilized as a chemical intermediate.[2][6] Its bifunctional nature—a nucleophilic primary amine and a modifiable aromatic ring—allows it to be a precursor to a wide range of more complex molecules.

- **Pharmaceutical Synthesis:** This compound serves as a scaffold for developing new therapeutic agents. The phenoxy-ethylamine core is present in many biologically active molecules. For instance, related structures are investigated as monoamine oxidase (MAO) inhibitors or as components of drugs targeting neurological disorders.[3][7] The synthesis of carvedilol, a beta-blocker, involves a similar intermediate, 2-(2-methoxyphenoxy)ethylanamine hydrochloride.[4]
- **Agrochemical Development:** It is a raw material for fungicides, herbicides, and insecticides. [2] The chlorophenoxy moiety is a common feature in herbicides like 2,4-D, suggesting that derivatives of the title compound could exhibit similar phytotoxic activities.[7][8]

Safety, Handling, and Storage

Working with chlorinated organic compounds requires strict adherence to safety protocols. The information below is synthesized from safety data sheets (SDS) for closely related chemicals and represents best practices.

Hazard Identification

Based on analogous structures, **2-(2-Chlorophenoxy)ethanamine hydrochloride** is expected to be:

- Harmful if swallowed.
- Causes severe skin burns and eye damage.[\[1\]\[9\]](#)
- May cause respiratory irritation.[\[1\]\[10\]](#)

Protocol for Safe Handling

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side shields or a face shield.[\[1\]\[9\]](#)
- Engineering Controls: Handle the compound in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[\[1\]\[10\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First Aid and Emergency Procedures

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]\[9\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Seek immediate medical attention.[\[1\]\[9\]](#)
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor immediately.[\[1\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[\[1\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from strong oxidizing agents and moisture.[2]
- For long-term stability, storage in a refrigerator under an inert atmosphere is recommended.
[9]

Conclusion

2-(2-Chlorophenoxy)ethanamine hydrochloride is a foundational chemical intermediate with significant potential in applied synthesis. Its straightforward, high-yield synthesis and versatile chemical handles make it an asset for both pharmaceutical and agrochemical research and development. Understanding its physicochemical properties, analytical characterization, and stringent safety requirements, as detailed in this guide, is paramount for its effective and safe utilization. Continued exploration of derivatives based on this scaffold is a promising avenue for the discovery of novel bioactive compounds.

References

- ChemBK. (2024). [2-(2-chlorophenoxy)ethyl]amine hydrochloride. Available at: [\[Link\]](#)
- PubChem. (n.d.). 2-Chlorophenoxyacetic acid. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Vihita Bio Chem Pvt Ltd. (n.d.). 2-(2-Methoxy Phenoxy) Ethyl Amine HCL. Available at: [\[Link\]](#)
- Google Patents. (2021). High performance liquid detection method for 2-chloroethylamine hydrochloride.
- Anshul Specialty Molecules. (n.d.). 2-Chloroethyl Amine HCl. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (2012). Analytical method for 2,4-D [(2,4-dichlorophenoxy)acetic acid] and its transformation products. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]
- 2. chembk.com [chembk.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 2-(2-Methoxy Phenoxy) Ethyl Amine HCL Manufacturer,Supplier in Ankleshwar,Gujarat [vihitabio.com]
- 5. CN109765305B - High performance liquid detection method for 2-chloroethylamine hydrochloride - Google Patents [patents.google.com]
- 6. 2-Chloroethyl Amine HCl [anshulchemicals.com]
- 7. 2-Chlorophenoxyacetic acid | C₈H₇ClO₃ | CID 11969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. epa.gov [epa.gov]
- 9. tcichemicals.com [tcichemicals.com]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [2-(2-Chlorophenoxy)ethanamine hydrochloride CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591269#2-2-chlorophenoxy-ethanamine-hydrochloride-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com